

3-Bromo-2-fluorophenol molecular weight and formula

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Compound of Interest

Compound Name: **3-Bromo-2-fluorophenol**

Cat. No.: **B134220**

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An In-depth Technical Guide on **3-Bromo-2-fluorophenol**: Molecular Properties

This technical guide provides essential information regarding the molecular formula and molecular weight of **3-Bromo-2-fluorophenol**, a halogenated phenol derivative used in various research and development applications, particularly in the synthesis of complex organic molecules.

Molecular Data Summary

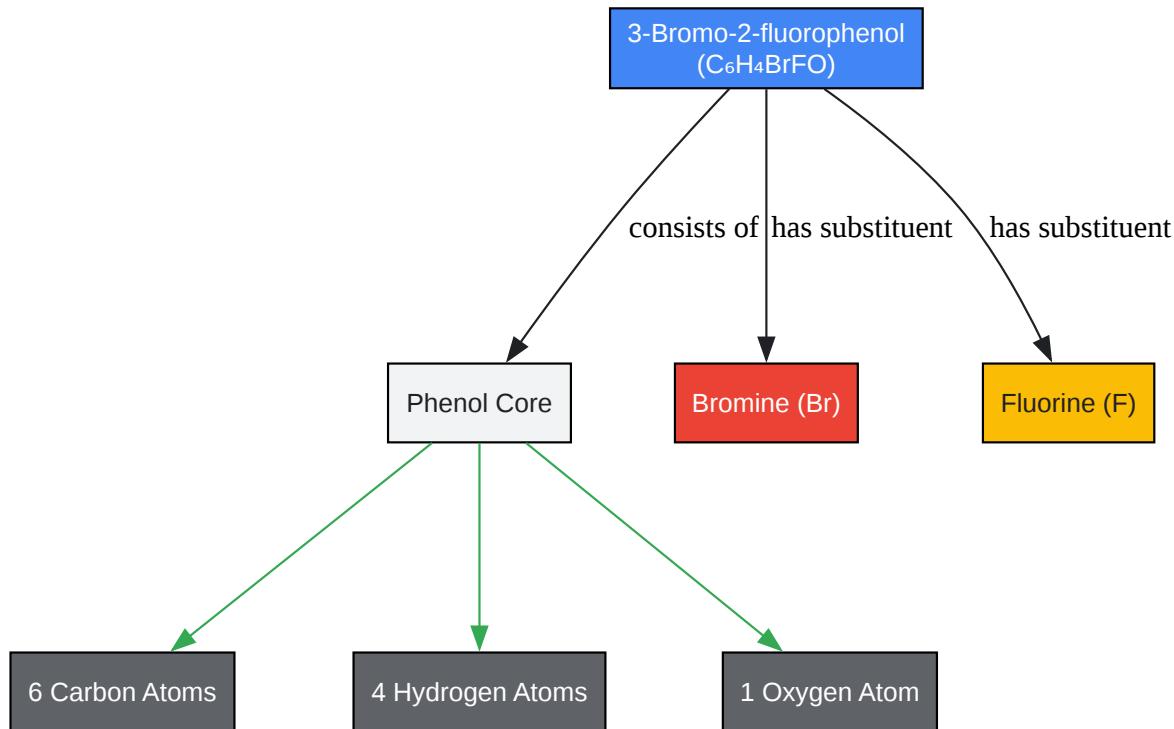
The fundamental molecular properties of **3-Bromo-2-fluorophenol** are summarized below. This data is critical for stoichiometric calculations in synthetic chemistry and for characterization using mass spectrometry.

Property	Value
Molecular Formula	C ₆ H ₄ BrFO ^{[1][2][3]}
Molecular Weight	191.00 g/mol ^{[1][2][4]}
Monoisotopic Mass	189.94296 Da ^{[2][5]}

Structural Composition

The molecular formula C₆H₄BrFO indicates the presence of a phenol ring substituted with both a bromine and a fluorine atom. The logical relationship between the core structure and its

constituent atoms is illustrated in the diagram below.



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Caption: Elemental and structural breakdown of **3-Bromo-2-fluorophenol**.

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